

# 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene molecular weight and formula

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## Compound of Interest

Compound Name: 5,5'-Bis(trimethylstannyl)-2,2'-  
bithiophene

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## Technical Guide: 5,5'-Bis(trimethylstannyl)-2,2'-bithiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties and a key synthetic application of **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**, a crucial building block in the field of organic electronics.

## Core Compound Data

**5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** is an organotin compound essential for the synthesis of conjugated polymers used in various electronic devices.<sup>[1][2]</sup> Its bifunctional nature allows for the creation of extended  $\pi$ -conjugated systems through cross-coupling reactions.<sup>[3]</sup>

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>22</sub> S <sub>2</sub> Sn <sub>2</sub> [1][4][5]
Molecular Weight	491.87 g/mol [1][4][5]
CAS Number	143367-56-0[1]
Appearance	White to light yellow or light orange powder/crystal[6]
Melting Point	96-100 °C[4][5]
Synonyms	[2,2'-Bithiophene]-5,5'-diylbis(trimethylstannane) [7]

## Experimental Protocol: Stille Coupling Polymerization

The following is a general protocol for the Stille cross-coupling reaction, a primary application for **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** in the synthesis of conjugated polymers for applications like OFETs, OLEDs, and OPVs.[1][2] This reaction creates a carbon-carbon bond between the organostannane and an organic halide.[8]

Materials and Reagents:

- **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**
- Aryl or Heteroaryl Dihalide (e.g., a dibrominated comonomer)
- Palladium Catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub> or Pd<sub>2</sub>(dba)<sub>3</sub>)
- Ligand (if required, e.g., P(o-tol)<sub>3</sub>)
- Anhydrous and Degassed Toluene
- Inert Gas (Argon or Nitrogen)

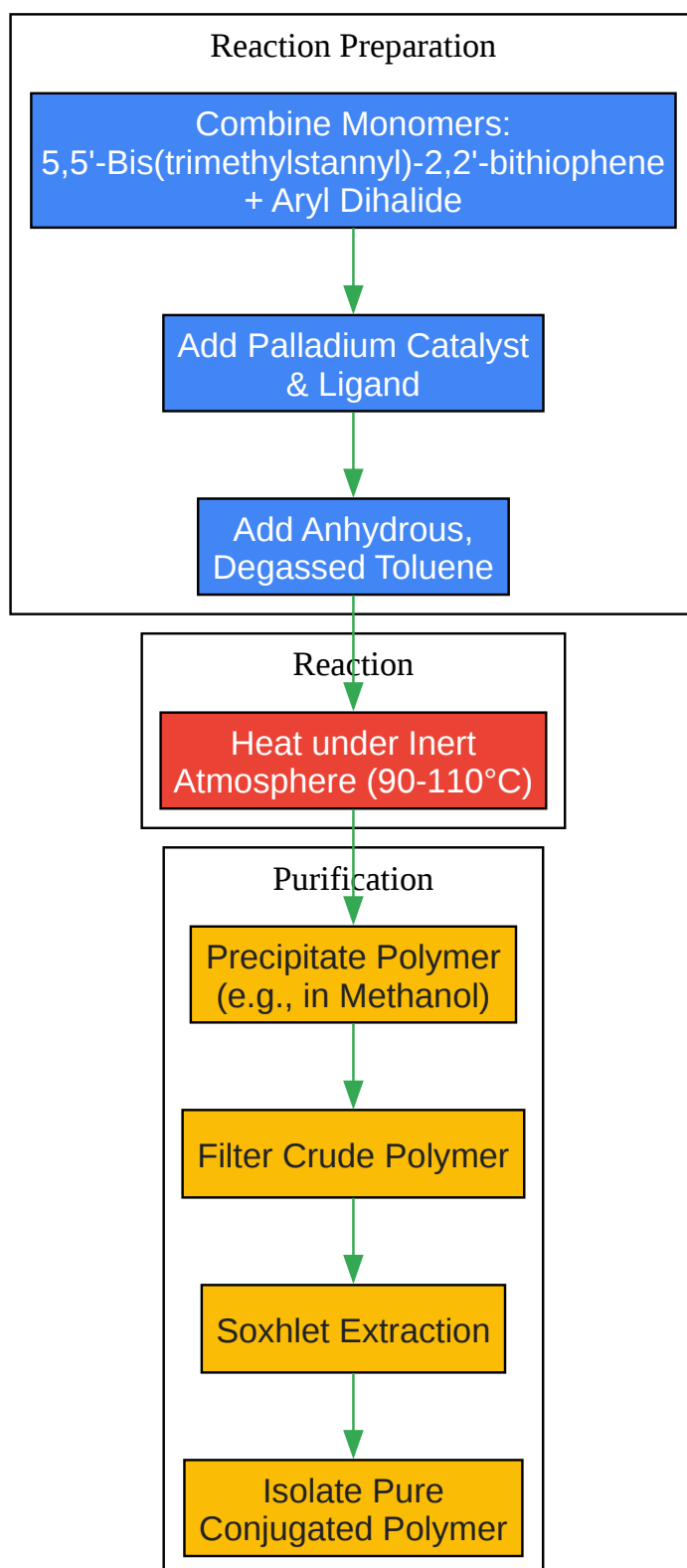
Procedure:

- **Reaction Setup:** In a flame-dried Schlenk flask, under an inert atmosphere, combine **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene** and the aryl dihalide comonomer. Add the palladium catalyst and any necessary ligand.[\[8\]](#)[\[9\]](#)
- **Solvent Addition:** Introduce anhydrous, degassed toluene to the flask via a syringe.[\[9\]](#)
- **Reaction Conditions:** Stir the mixture at a temperature typically ranging from 90 to 110 °C.[\[9\]](#) The reaction progress should be monitored using techniques such as TLC, GC, or LC-MS. Reaction times can vary significantly, often between 12 and 24 hours.[\[8\]](#)[\[9\]](#)
- **Workup and Purification:**
  - After the reaction is complete, cool the mixture to room temperature.[\[8\]](#)
  - The resulting polymer is often precipitated by adding the reaction mixture to a non-solvent like methanol.
  - Collect the polymer precipitate by filtration.
  - To remove catalyst residues and other impurities, the polymer is typically subjected to Soxhlet extraction with a series of solvents (e.g., methanol, acetone, hexane, and finally chloroform or chlorobenzene to dissolve the desired polymer).
  - The purified polymer is then recovered by precipitation from the final solvent fraction.

**Safety Precautions:** Organotin reagents are highly toxic and should be handled with extreme caution in a well-ventilated fume hood.[\[8\]](#) Palladium catalysts can also be toxic. An inert atmosphere is crucial as the reaction is sensitive to air and moisture.[\[8\]](#)

## Conceptual Workflow: Polymer Synthesis via Stille Coupling

The following diagram illustrates the general workflow for synthesizing a conjugated polymer using **5,5'-Bis(trimethylstannyl)-2,2'-bithiophene**.



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